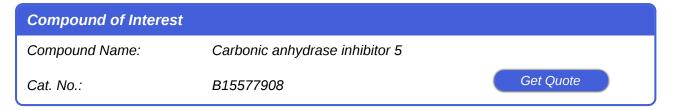


Measuring Carbonic Anhydrase V Activity in Isolated Mitochondria: Application Notes and Protocols

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Introduction

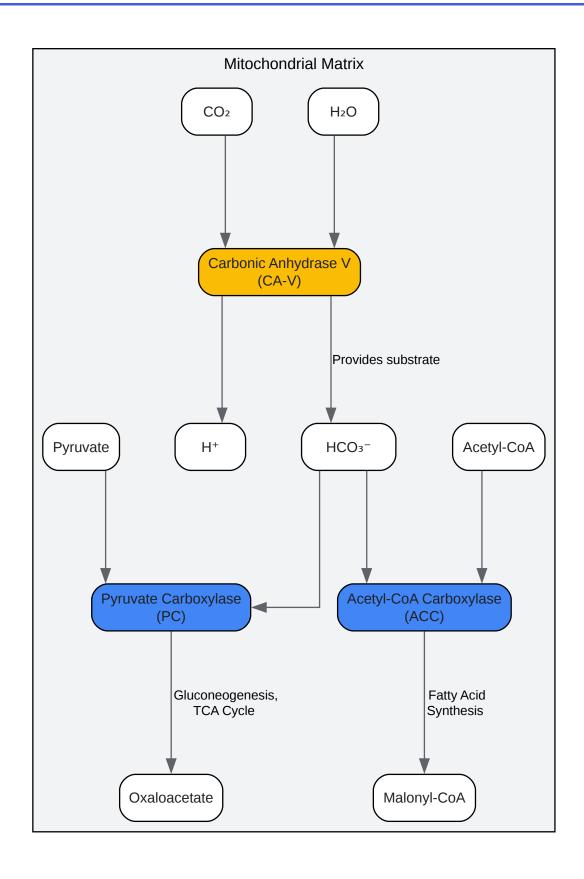
Carbonic Anhydrase V (CA-V) is a mitochondrial metalloenzyme that plays a critical role in cellular metabolism.[1] It catalyzes the reversible hydration of carbon dioxide (CO₂) to bicarbonate (HCO₃⁻) and a proton (H⁺). This activity is crucial for providing bicarbonate as a substrate for essential mitochondrial enzymes, including pyruvate carboxylase (PC) and propionyl-CoA carboxylase (PCC), which are key players in gluconeogenesis, lipogenesis, and amino acid catabolism.[2][3] Dysregulation of CA-V activity has been implicated in various metabolic disorders, making it an attractive target for drug development.[4][5]

These application notes provide detailed protocols for the isolation of mitochondria and the subsequent measurement of CA-V activity using two distinct methods: a pH-based spectrophotometric assay and a mass spectrometry-based assay. Additionally, we present information on specific inhibitors of CA-V and its key kinetic parameters.

Signaling Pathway and Experimental Workflow

To understand the context of CA-V activity, it is essential to visualize its role in mitochondrial metabolism and the general workflow for its measurement.

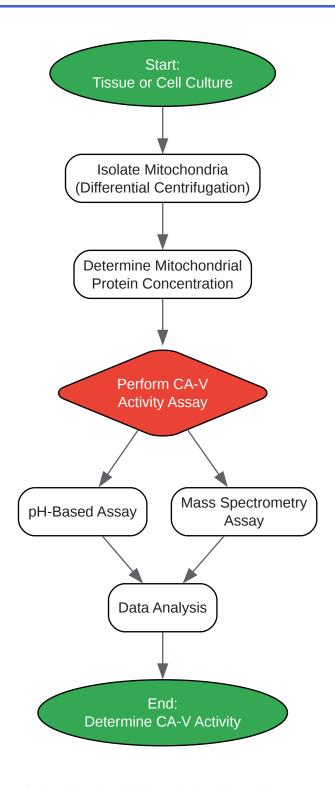




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Caption: Role of CA-V in mitochondrial metabolism.





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